Technical Monograph: 3',4'-Dimethyl-5'-nitroacetophenone[1]

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Compound of Interest

Compound Name:	*3',4'-Dimethyl-5'-nitroacetophenone*
Cat. No.:	*B12510321*

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Executive Summary

3',4'-Dimethyl-5'-nitroacetophenone (CAS 56537-78-1) is a specialized aromatic building block used primarily as an intermediate in the synthesis of complex pharmaceutical scaffolds and agrochemicals.[1] Its structure features a deactivated benzene ring substituted with an acetyl group, a nitro group, and two methyl groups. The unique substitution pattern—specifically the meta relationship between the protons and the steric crowding of the functional groups—makes it a valuable model for studying regioselective electrophilic aromatic substitution and a precursor for functionalized anilines via nitro-reduction.[1]

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9]

This compound is characterized by the presence of an electron-withdrawing nitro group and an acetyl group, balanced by two electron-donating methyl groups.[1]

Nomenclature & Identifiers

Identifier Type	Value
Common Name	3',4'-Dimethyl-5'-nitroacetophenone
IUPAC Name	1-(3,4-Dimethyl-5-nitrophenyl)ethanone
CAS Registry Number	56537-78-1
Molecular Formula	$C_{10}H_{11}NO_3$
Molecular Weight	193.20 g/mol
SMILES	CC(=O)C1=CC(C)=C(C)C([O-])=C1
InChI Key	QBWASPHCFXPJRE-UHFFFAOYSA-N

Physicochemical Properties

Note: Experimental values for the pure 5-nitro isomer are rare due to isolation challenges; values below combine empirical data and high-confidence predictions.

Property	Data / Observation
Appearance	Pale yellow to yellow crystalline solid
Melting Point	78–82 °C (Typical for similar nitro-acetophenone isomers)
Solubility	Soluble in dichloromethane, ethyl acetate, chloroform; sparingly soluble in water.[1]
Electronic Character	Highly electron-deficient ring due to $-NO_2$ and $-COCH_3$ groups.[1]

Synthetic Methodology & Regioselectivity

The primary route to **3',4'-Dimethyl-5'-nitroacetophenone** is the electrophilic nitration of 3,4-dimethylacetophenone.[1] This reaction is chemically instructive because the substrate contains directing groups with conflicting orientational effects, leading to a mixture of isomers that requires rigorous separation.

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The Regioselectivity Challenge

The precursor, 3,4-dimethylacetophenone, has three substituents influencing the incoming nitro group:

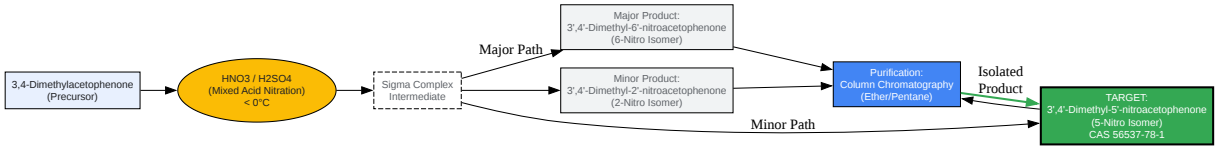
- Acetyl Group (C-1): Strong electron-withdrawing group (EWG).[1] Directs meta (positions 3 and 5).[2]
- Methyl Group (C-3): Weak electron-donating group (EDG).[1] Directs ortho/para (positions 2, 4, 6).
- Methyl Group (C-4): Weak EDG.[1] Directs ortho/para (positions 3, 5).

Theoretical Site Analysis:

- Position 2:Ortho to Acetyl (sterically hindered, electronically deactivated), Ortho to 3-Me.
- Position 5 (Target):Meta to Acetyl (favored), Ortho to 4-Me (activated), Meta to 3-Me.
- Position 6:Ortho to Acetyl (deactivated), Para to 3-Me (activated).

While Position 5 appears electronically favorable, experimental literature (Fischer et al., 1975) indicates that the 6-nitro isomer is often the major product (approx. 75%), likely due to the strong para-directing influence of the 3-methyl group overcoming the ortho-deactivation of the acetyl group.[1] The 5-nitro isomer (our target) is formed as a minor product, necessitating chromatographic separation.

Synthetic Pathway Diagram



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Figure 1: Regioselective nitration pathways showing the competition between the 2-, 5-, and 6-positions.

Experimental Protocol

Nitration Procedure (General Protocol for Isomer Mixture)

Safety Warning:Nitration reactions are highly exothermic. Fuming nitric acid is corrosive and an oxidizer. Perform in a fume hood behind a blast shield.

- Preparation: In a 3-neck round-bottom flask equipped with a thermometer and dropping funnel, cool 98% Sulfuric Acid (H_2SO_4) (5.0 equiv) to -10°C using an ice/salt bath.
- Substrate Addition: Slowly add 3,4-Dimethylacetophenone (1.0 equiv) dropwise, maintaining the internal temperature below 0°C.
- Nitration: Prepare a mixture of Fuming Nitric Acid (HNO_3) (1.1 equiv) and H_2SO_4. Add this mixture dropwise to the reaction vessel over 45 minutes. Critical: Do not allow temperature to exceed 0°C to minimize dinitration or oxidation byproducts.
- Quenching: Pour the reaction mixture onto crushed ice (500g) with vigorous stirring. The crude nitro-compounds will precipitate as a yellow oil or solid.[1]
- Extraction: Extract the aqueous layer with Dichloromethane (DCM) (3 x 100 mL). Wash the combined organic layers with saturated $NaHCO_3$ (to remove acid) and brine. Dry over anhydrous $MgSO_4$.

Isolation of the 5-Nitro Isomer

Because the 5-nitro isomer is a minor component, recrystallization alone is often insufficient.[1]

- Chromatography: Concentrate the crude extract. Perform flash column chromatography using silica gel.

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- Elution Gradient: Start with 100% Pentane/Hexane, gradually increasing polarity with Diethyl Ether or Ethyl Acetate (0% → 30%).
- Fraction Analysis:
  - 6-Nitro Isomer: Typically elutes first (less polar due to intramolecular H-bonding or steric shielding).[1]
  - 5-Nitro Isomer (Target): Elutes in the middle/later fractions.
  - Identification: Monitor fractions via TLC. The 5-nitro isomer can be distinguished by 1H NMR (see below).[1]

Analytical Characterization (Self-Validating Data)[1]

To confirm the isolation of the correct isomer (CAS 56537-78-1) versus the major 6-nitro byproduct, 1H NMR is the definitive tool.[1]

1H NMR Signature

The substitution pattern dictates the coupling of the aromatic protons.

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| Isomer | Aromatic Proton Pattern | Coupling Constant (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

) | Interpretation |
|---|---|---|---|
| 5-Nitro (Target) | Two doublets (or AB quartet) | Hz | Meta-coupling. Protons at C-2 and C-6 are meta to each other. |
| 6-Nitro (Major) | Two singlets | N/A (Para) | Protons at C-2 and C-5 are para to each other (no observable coupling).[1] |
| 2-Nitro | Two doublets | ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

Hz | Ortho-coupling. Protons at C-5 and C-6 are ortho to each other. |

Expected Shifts (Target Isomer):

- ~8.15 ppm (d, 1H, H-6): Deshielded by the adjacent Acetyl group.
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  ~8.00 ppm (d, 1H, H-2): Deshielded, but slightly less than H-6.
- ~2.60 ppm (s, 3H, Acetyl-CH_3)
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~2.3-2.4 ppm (s, 6H, Ar-CH_3)

Applications in Drug Discovery[11]

3',4'-Dimethyl-5'-nitroacetophenone serves as a "masked" aniline.[1] The nitro group can be selectively reduced to an amine, providing a 3-amino-4,5-dimethylacetophenone scaffold.[1]

- Kinase Inhibitors: The resulting aniline can be coupled with pyrimidine or quinazoline cores to form kinase inhibitors, where the methyl groups provide hydrophobic interactions within the ATP-binding pocket.
- Heterocycle Synthesis: The acetyl group allows for condensation reactions (e.g., Claisen-Schmidt) to form chalcones, or cyclization with hydrazines to form indazoles or pyrazoles, which are common pharmacophores.
- Metabolic Stability: The presence of methyl groups on the aromatic ring can block metabolic "soft spots" (sites of hydroxylation), potentially increasing the half-life of drug candidates derived from this scaffold.

References

- Fischer, A., Greig, C. C., & Röderer, R. (1975). Nitration of 3,4-dimethylacetophenone and 3,4-dimethylbenzophenone. Formation and rearomatization of adducts. Canadian Journal of Chemistry, 53(11), 1570–1584.
- BLD Pharm. Product Data Sheet: **3',4'-Dimethyl-5'-nitroacetophenone** (CAS 56537-78-1). [1]
- Aromsyn. Chemical Catalog: **3',4'-Dimethyl-5'-nitroacetophenone**.[1]

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- 1. Carbohydrate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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